

An In-depth Technical Guide to the Solubility of Calcium Borogluconate

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Compound of Interest

Compound Name: Borogluconate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of calcium **borogluconate**, a compound of significant interest in veterinary and pharmaceutical sciences. This document details the physicochemical properties, factors influencing solubility, and experimental protocols for its characterization, tailored for researchers, scientists, and professionals in drug development.

Introduction to Calcium Borogluconate

Calcium **borogluconate** is a complex salt formed from the reaction of calcium gluconate and boric acid.^{[1][2][3]} It is primarily used in veterinary medicine to treat hypocalcemia (milk fever) in cattle, owing to its high solubility and bioavailability of calcium compared to other calcium salts like calcium gluconate alone.^[2] The enhanced solubility is a critical attribute, allowing for the preparation of concentrated, stable solutions suitable for parenteral administration.^[1]

Physicochemical Properties

Calcium **borogluconate** is a white to off-white crystalline powder or granule that is freely soluble in water.^{[4][5]} The chemical formula is $C_{12}H_{20}B_2CaO_{16}$.^[3]

Solubility Profile

The solubility of calcium **borogluconate** is significantly influenced by temperature and pH. The presence of boric acid in the complex is crucial for its enhanced aqueous solubility compared to calcium gluconate.^[1] Boric acid acts as a solubilizing agent by forming a more soluble complex with calcium gluconate.^[1]

Quantitative Solubility Data

The following tables summarize the key quantitative data regarding the solubility of calcium **borogluconate**.

Parameter	Value	Reference
Solubility in Water at 15°C	1:1 (g/mL)	^[4] ^[5]
Solubility in Water at 100°C	2.8:1 (g/mL)	^[4] ^[5]
pH of a 20% Aqueous Solution	~3.5	^[4] ^[5]

Factor	Effect on Solubility	Reference
Temperature	Solubility increases with increasing temperature.	^[4] ^[5]
pH	A slightly acidic pH is generally preferred for stability in solution. The pH of solutions can be adjusted.	^[1]
Boric Acid	Significantly increases the solubility of calcium gluconate through complex formation.	^[1]

Experimental Protocols

This section outlines detailed methodologies for the preparation of calcium **borogluconate** solutions and the determination of its solubility and concentration.

Preparation of a Standard Calcium Borogluconate Solution

This protocol describes the common method for preparing a calcium **borogluconate** solution.

Materials:

- Calcium gluconate
- Boric acid
- Purified water
- Heating and stirring apparatus (e.g., magnetic stirrer with hot plate)
- Volumetric flasks and pipettes
- pH meter

Procedure:

- **Ratio of Reactants:** A common ratio for the preparation is five parts by weight of calcium gluconate to one part by weight of boric acid.^{[1][3]}
- **Dissolution:** In a suitable vessel, add the required amount of purified water. While stirring, gradually add the calcium gluconate and boric acid.
- **Heating:** Heat the solution while continuing to stir to facilitate the complete dissolution of the solids. The reaction is typically performed at an elevated temperature.^[1] A sealed boiling and dissolving method can be employed to enhance the combination of boric acid and calcium gluconate, which improves solubility and stability.
- **pH Adjustment (Optional):** After cooling to room temperature, measure the pH of the solution. A 20% aqueous solution will have a pH of approximately 3.5.^{[4][5]} If necessary, the pH can be adjusted. For some preparations, the pH may be adjusted to between 5.5 and 6.5.^[1]
- **Final Volume:** Once the solution is clear and all components are dissolved, transfer it to a volumetric flask and add purified water to the final desired volume.

Determination of Aqueous Solubility

This protocol outlines a general method for determining the equilibrium solubility of calcium **borogluconate** in water at a specific temperature.

Materials:

- Calcium **borogluconate**
- Purified water
- Constant temperature bath/shaker
- Syringe filters (e.g., 0.45 μm)
- Analytical balance
- Suitable analytical instrument for quantification (e.g., ICP-ES or HPLC)

Procedure:

- **Equilibration:** Add an excess amount of calcium **borogluconate** to a known volume of purified water in a sealed container.
- Place the container in a constant temperature bath or shaker set to the desired temperature (e.g., 25°C).
- Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Sample Collection:** After equilibration, allow the undissolved solid to settle. Carefully withdraw a sample of the supernatant using a syringe.
- **Filtration:** Immediately filter the sample through a syringe filter to remove any undissolved particles.
- **Quantification:** Accurately dilute the filtered sample with a suitable solvent (e.g., purified water) to a concentration within the working range of the analytical method.

- Analyze the diluted sample using a validated analytical method to determine the concentration of calcium or the **borogluconate** complex.

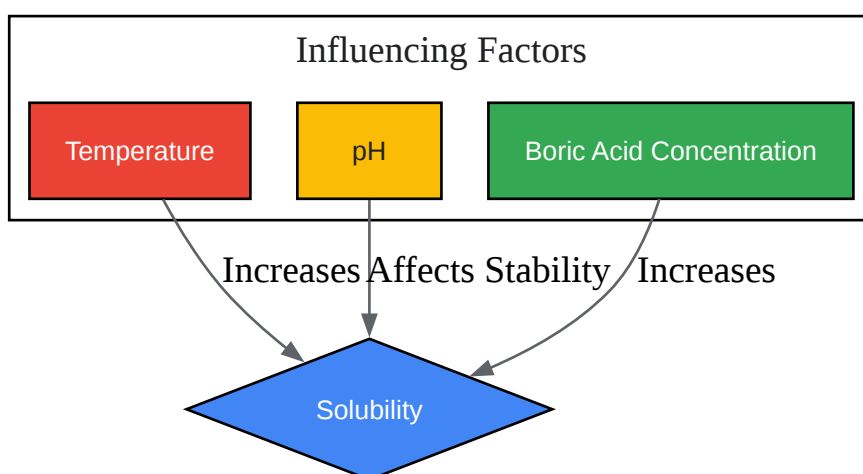
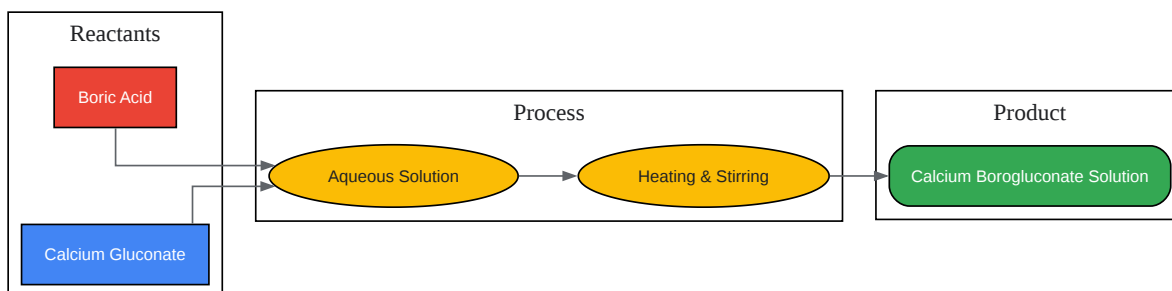
Analytical Methods for Quantification

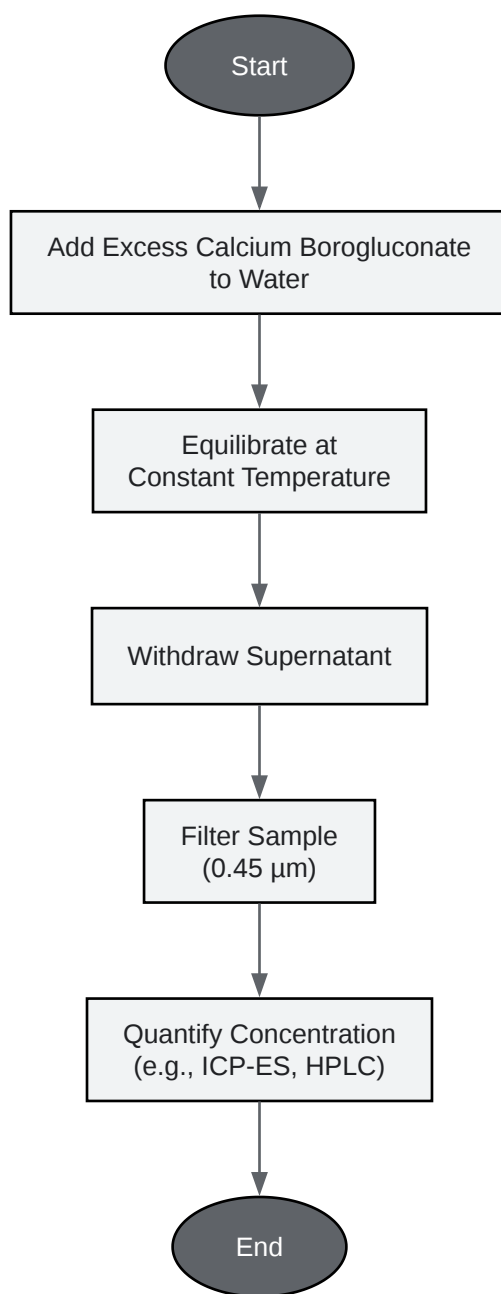
The concentration of calcium **borogluconate** in a solution can be determined by quantifying its elemental or molecular components.

- Inductively Coupled Plasma Emission Spectrometry (ICP-ES): This is a robust method for determining the total calcium and boron content in a solution. The sample is typically diluted, acidified, and then introduced into the plasma for analysis.[\[4\]](#)[\[6\]](#)
- High-Performance Liquid Chromatography (HPLC): HPLC methods can be developed for the simultaneous quantification of calcium gluconate and other components in a formulation. A common approach involves using a C18 column with a mobile phase consisting of an aqueous acid (e.g., phosphoric acid) and an organic modifier (e.g., methanol), with UV detection at a low wavelength (e.g., 210 nm).

Visualizations

The following diagrams, generated using Graphviz (DOT language), illustrate key relationships and workflows related to the solubility of calcium **borogluconate**.





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